

Chemical & Pharmacological Data for Aprofene

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Compound Focus: Aprofene

CAS No.: 3563-01-7

Cat. No.: S519179

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The table below consolidates the core identifiable data for **Aprofene** from the search results.

Aspect	Details
HMDB ID	HMDB0248535 [1]
Status in Human Blood	Detected but Not Quantified (part of the human exposome) [1] [2]
Common Name	Aprofene (also known as Aprophen, Aprofen) [1] [3]
Chemical Formula	C ₂₁ H ₂₇ NO ₂ [1]
Average Molecular Weight	325.452 g/mol [1]
CAS Registry Number	3563-01-7 [3]
IUPAC Name	2-(diethylamino)ethyl 2,2-diphenylpropanoate [1]
SMILES	CCN(CC)CCOC(=O)C(C)(C1=CC=CC=C1)C1=CC=CC=C1 [1]
InChI Key	DIDYGLSKVUKRRP-UHFFFAOYSA-N [1]
Class	Diphenylmethanes [1]
Reported Bioactivity	Antagonist of muscarinic and nicotinic acetylcholine receptors [3]

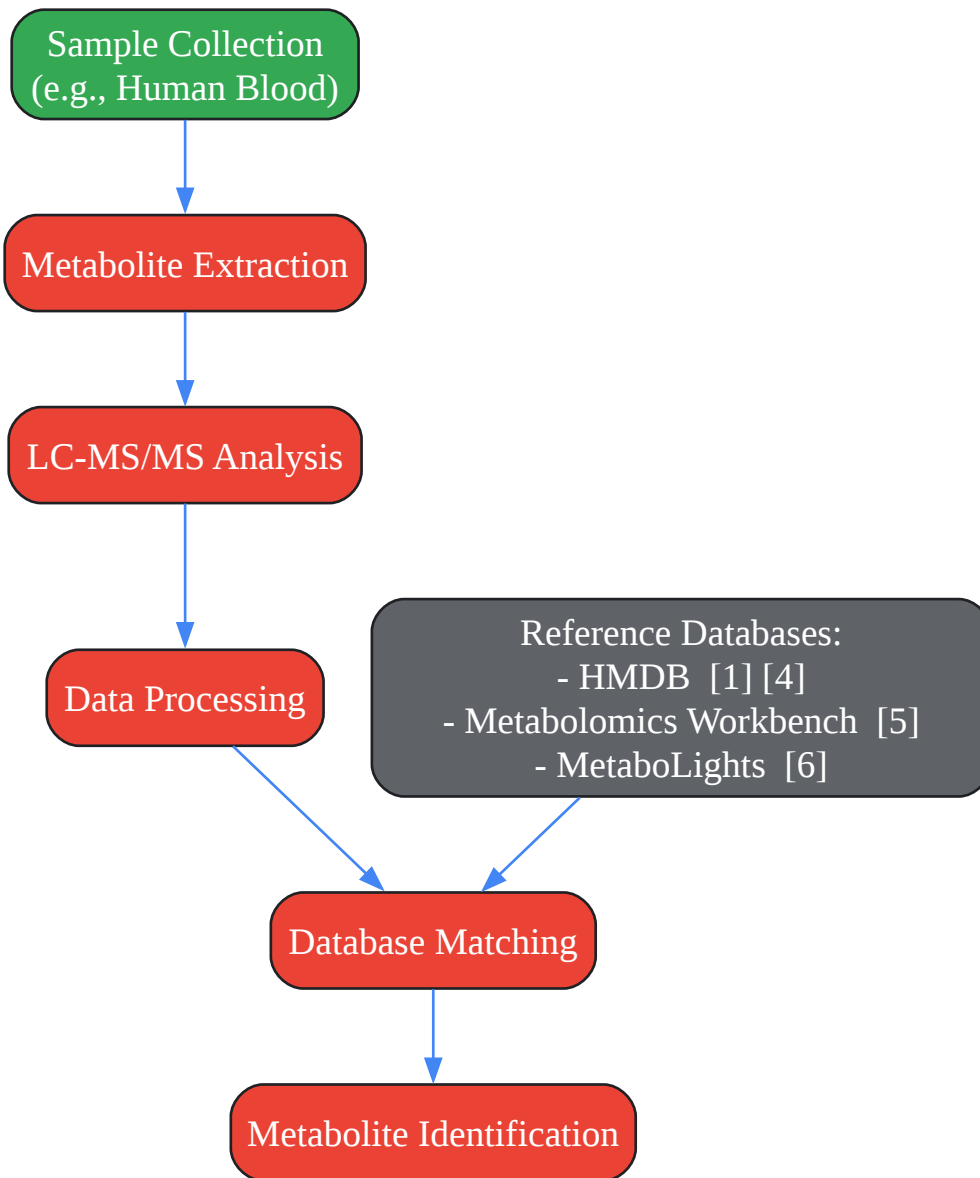
Aspect	Details
Potential Therapeutic Uses	Peptic ulcers, endarteritis, cholecystitis, spastic colitis [3]

Suggested Experimental Pathways for Profiling

Since detailed protocols for studying **Aprofene** were not found, the following workflows are proposed based on general metabolomic and pharmacological research practices. You can adapt these frameworks to investigate **Aprofene**'s properties.

Workflow 1: Metabolomic Identification & Detection

This diagram outlines a potential pathway for identifying and detecting **Aprofene** in biospecimens like blood, based on its documented status as part of the human exposome [1] [2].



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This workflow suggests using liquid chromatography-tandem mass spectrometry (LC-MS/MS) for sensitive detection, with subsequent data matching against major metabolomic databases for confirmation [1] [5] [4].

Workflow 2: Mechanism of Action & Signaling Investigation

Given **Aprofene**'s reported activity as a cholinergic antagonist [3], this diagram proposes a pathway for elucidating its cellular mechanism of action.

This investigative pathway involves cell-based assays to confirm **Aprofene's** interaction with muscarinic/nicotinic receptors and downstream consequences. Techniques can include Western blotting to analyze signaling proteins like those in the MAPK pathway [7], RNA-Seq for transcriptomic profiling [7], and ELISA to measure cytokine production [8].

Guidance for Further Research

The information available is a starting point. For a comprehensive whitepaper, you will need to delve deeper:

- **Consult Specialized Databases:** Use the HMDB [4], Metabolomics Workbench [5], and DrugBank (mentioned within HMDB) for more detailed structural and pathway information.
- **Access Full-Text Literature:** The most critical mechanistic insights and experimental details are typically found in primary research articles. I recommend searching scientific literature databases using terms like "Aprophen mechanism of action," "cholinergic antagonist," and the provided CAS number 3563-01-7 [3].

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